

# Application Note: A Detailed Protocol for the Photolysis of Hexacarbonyltungsten

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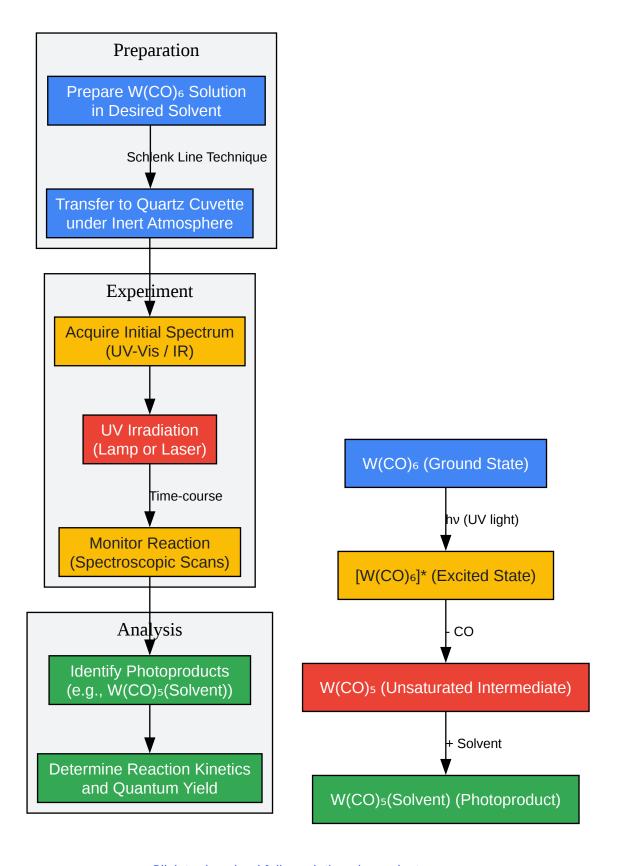
Audience: Researchers, scientists, and drug development professionals.

Introduction: **Hexacarbonyltungsten**, W(CO)<sub>6</sub>, is a stable, 18-electron organometallic complex that serves as a vital precursor in organometallic synthesis.[1] Its utility stems from its photochemical reactivity; upon absorption of ultraviolet (UV) light, it readily ejects a carbonyl (CO) ligand to generate the highly reactive, coordinatively unsaturated 16-electron intermediate, pentacarbonyltungsten (W(CO)<sub>5</sub>).[1] This intermediate can then react with a wide variety of ligands, making W(CO)<sub>6</sub> photolysis a cornerstone technique for synthesizing novel tungsten-containing compounds and catalysts.[2] This application note provides a detailed protocol for performing and analyzing the photolysis of W(CO)<sub>6</sub> in solution, summarizing key experimental parameters and outlining the underlying photochemical pathway.

## **Experimental Workflow**

The general workflow for the photolysis of **hexacarbonyltungsten** involves several key stages, from sample preparation under an inert atmosphere to the final analysis of the photoproducts. The process is initiated by UV irradiation, which leads to the dissociation of a CO ligand and the formation of a solvent-coordinated intermediate.





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## References

- 1. Mechanistic Study for the Photochemical Reactions of d6 M(CO)5(CS) (M = Cr, Mo, and W) Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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